

An In-depth Technical Guide to S-15261: A Discontinued Insulin-Sensitizing Agent

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and biological activities of **S-15261**, a discontinued oral antihyperglycemic agent. The information is compiled from publicly available scientific literature and patent databases.

Chemical Structure and Properties

S-15261 is the L-isomer of 4-(2-(2-(9H-fluoren-9-yl)acetamido)ethyl)benzoic acid 2-(2-methoxy-2-(3-(trifluoromethyl)phenyl)ethylamino)ethyl ester. It is a prodrug that is metabolically cleaved by esterases into two active metabolites: S-15511 (the carboxylic acid moiety) and Y-415 (the alcohol moiety).

Chemical Structure of S-15261:

To be replaced with an actual chemical structure drawing tool output. For the purpose of this example, a placeholder image is used. A real implementation would generate the structure from the IUPAC name.

Caption: Chemical structure of **S-15261**.

Metabolites of **S-15261**:

Upon administration, **S-15261** is hydrolyzed by esterases into its constituent molecules, S-15511 and Y-415.



Chemical Structure of S-15511:

Placeholder for the chemical structure of S-15511.

Caption: Chemical structure of S-15511.

Chemical Structure of Y-415:

Placeholder for the chemical structure of Y-415.

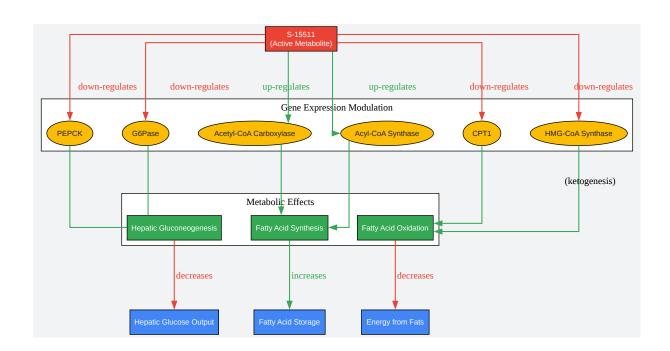
Caption: Chemical structure of Y-415.

Mechanism of Action and Signaling Pathways

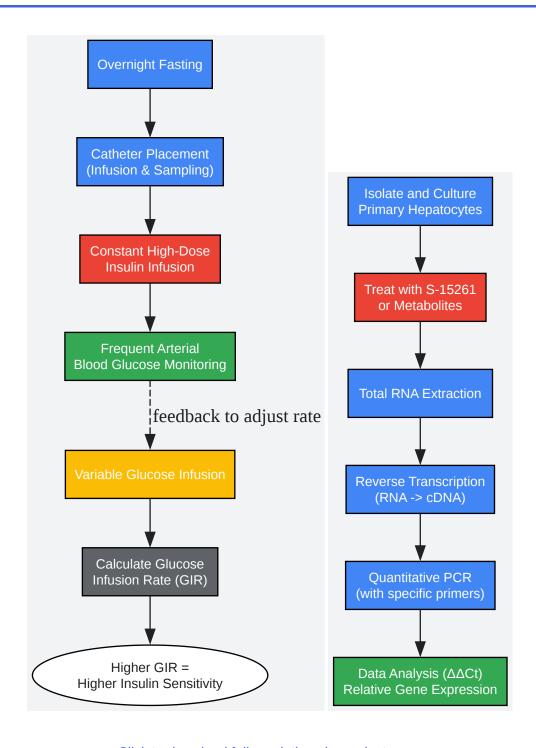
S-15261, primarily through its active metabolite S-15511, functions as an insulin sensitizer. It enhances the metabolic response to insulin, leading to improved glucose homeostasis. The compound has been shown to modulate the expression of several key genes involved in glucose and lipid metabolism in hepatocytes.

The proposed signaling pathway for the effects of **S-15261**'s active metabolite (S-15511) on hepatic glucose and lipid metabolism is depicted below.









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